

Technical Guide: 2,4-Dichloropyrimidine-d2

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Compound of Interest

Compound Name: 2,4-Dichloropyrimidine-d2

Cat. No.: B15137019

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **2,4-Dichloropyrimidine-d2**, the deuterated isotopologue of 2,4-Dichloropyrimidine. While a specific CAS number for **2,4-Dichloropyrimidine-d2** is not readily available in public databases, its non-deuterated counterpart, 2,4-Dichloropyrimidine, is a well-documented and crucial intermediate in the synthesis of a wide array of pharmaceutical compounds.^[1] This guide will cover the fundamental properties of the parent compound, detail a representative synthesis for the deuterated analogue, and provide an experimental protocol for its application as an internal standard in quantitative analysis, a primary role for such labeled compounds in drug development.

2,4-Dichloropyrimidine serves as a key building block in the creation of various medicinal agents, including those with anticancer and anti-inflammatory properties.^[1] The deuterated form, **2,4-Dichloropyrimidine-d2**, is of significant interest to researchers and drug development professionals for its utility in isotope dilution mass spectrometry (IDMS). This powerful analytical technique allows for highly accurate and precise quantification of target analytes in complex biological matrices by correcting for sample loss during preparation and variations in instrument response.

Physicochemical Properties of 2,4-Dichloropyrimidine (CAS: 3934-20-1)

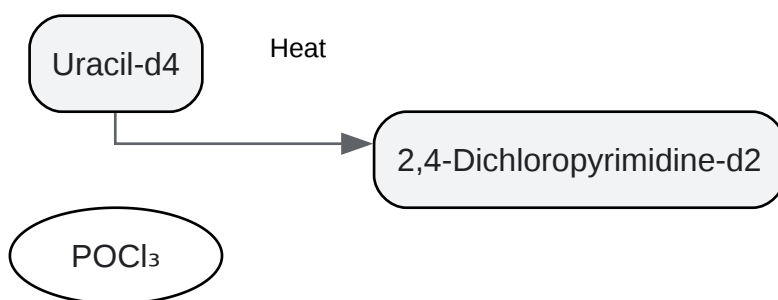
The physical and chemical properties of **2,4-Dichloropyrimidine-d2** are expected to be very similar to its non-deuterated form, with a slight increase in molecular weight due to the presence of deuterium atoms. The data presented below is for the non-deuterated 2,4-Dichloropyrimidine.

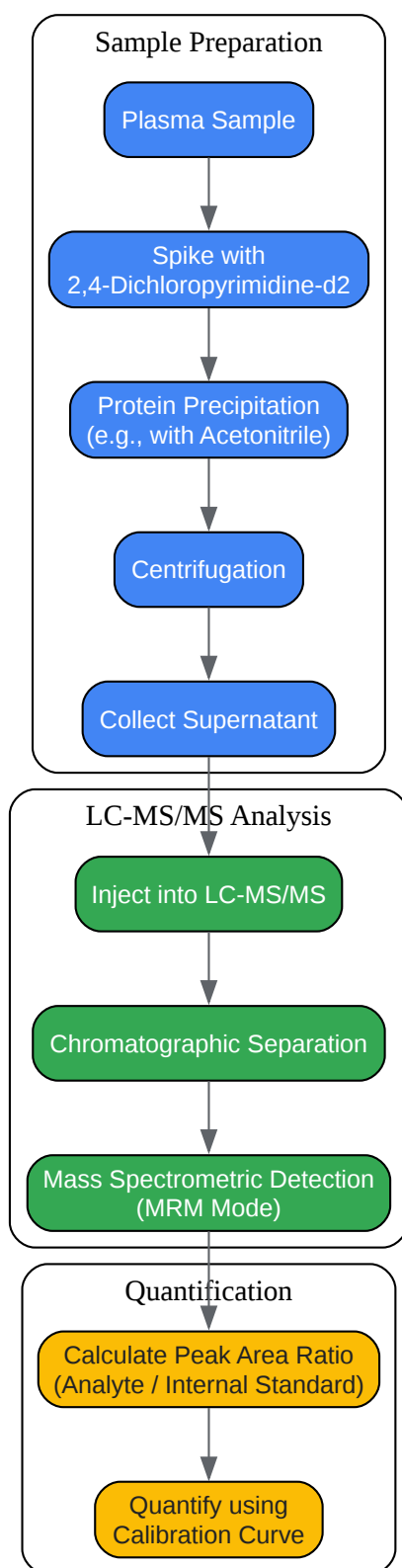
Property	Value	Reference
Molecular Formula	C ₄ H ₂ Cl ₂ N ₂	[1][2][3]
Molecular Weight	148.98 g/mol	[1][2][3]
Appearance	White to off-white crystalline solid	[1]
Melting Point	57-61 °C	[1]
Boiling Point	101 °C at 23 mmHg	[1]
Solubility	Soluble in water (partially), methanol, chloroform, and ethyl acetate.	[1]
Sensitizer	Human skin sensitizer.	[1]

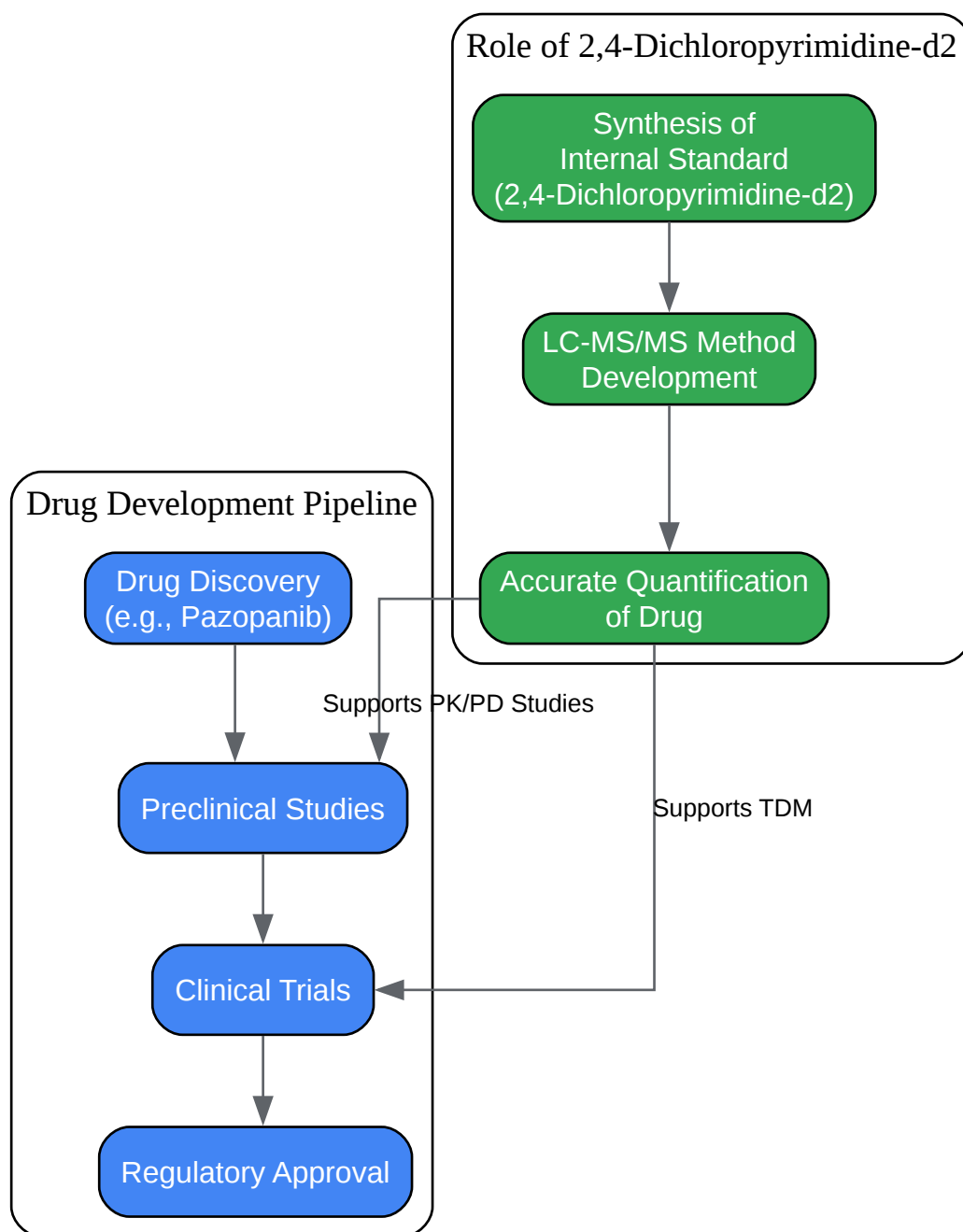
Synthesis of 2,4-Dichloropyrimidine-d2: A Representative Protocol

A specific, detailed experimental protocol for the synthesis of **2,4-Dichloropyrimidine-d2** is not widely published. However, a plausible route can be adapted from the known synthesis of 2,4-Dichloropyrimidine, which typically involves the chlorination of uracil or a related derivative. To introduce the deuterium atoms, a deuterated starting material would be required. This protocol outlines a representative method starting from deuterated uracil (Uracil-d4).

Reaction Scheme:







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